

Comparative Efficacy of Celangulin against Lepidopteran Larvae: A Scientific Guide

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Compound of Interest

Compound Name: Celangulin

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This guide provides a comprehensive comparison of the efficacy of **Celangulin**, a natural insecticide derived from *Celastrus angulatus*, against Lepidopteran larvae. Its performance is evaluated alongside other prominent insecticidal alternatives, supported by experimental data. Detailed methodologies for key experiments are provided to ensure reproducibility and further investigation.

Executive Summary

Celangulin, particularly **Celangulin V**, demonstrates significant insecticidal activity against various Lepidopteran larvae. Its primary mode of action involves the disruption of midgut cell function by targeting the V-ATPase H subunit and Na⁺/K⁺-ATPase, leading to symptoms such as excitation, tremors, and eventual mortality.^{[1][2]} This guide compares the efficacy of **Celangulin** with other natural insecticides, namely Neem oil and *Bacillus thuringiensis* (Bt), highlighting their distinct mechanisms and insecticidal profiles.

Data Presentation: Comparative Efficacy

The following table summarizes the quantitative data on the efficacy of **Celangulin** and its alternatives against Lepidopteran larvae.

Insecticide	Target Species	Concentration/Dose	Observed Effect	Efficacy Metric	Source
Celangulin V	Mythimna separata	25 µg (force-fed)	Rapid depolarization of apical midgut membrane potential (Vam)	Vam decayed to -32.18 ± 12.44 mV after 12 hours	[1]
Celangulin V Derivative (1.1)	Mythimna separata (3rd instar)	10 mg/mL	Mortality	75.0% mortality	[3]
Celangulin V Derivative (1.2)	Mythimna separata (3rd instar)	10 mg/mL	Mortality	83.3% mortality	[3]
Bacillus thuringiensis (Bt)	Lepidopteran larvae	Varies by product	Stomach poison leading to cessation of feeding and death	Effective against young larvae	[3]
Bacillus thuringiensis (BtEM-54 & BtEM-82)	Euproctis chrysorrhoea (larvae)	600 million spores/ml	High biological efficiency	95.0% to 98.3% efficiency within 10 days	[4]
Neem Oil (Azadirachtin)	Caterpillars (Lepidopteran larvae)	Varies by formulation	Antifeedant, growth regulator, and hormone disruptor	Disrupts feeding, molting, and reproduction	[5][6]
Cry1Ab toxin (from Bt)	Mythimna separata	Ingested	Depolarization of apical midgut	Vam depolarized to $-18.61 \pm$	[7]

			membrane potential (Vam)	6.71 mV at 6 hours	
Celangulin IV	Mythimna separata	25 mg/liter	Inhibition of Na ⁺ /K ⁺ -ATPase activity	32.39% and 37.73% inhibition in narcosis and recovery periods, respectively	[2]
Celangulin V	Mythimna separata	25 mg/liter	Inhibition of Na ⁺ /K ⁺ -ATPase activity	10.57%, 18.70%, and 17.53% inhibition in excitation, convulsion, and dehydration periods, respectively	[2]

Experimental Protocols

Insecticidal Activity Bioassay of Celangulin V Derivatives

This protocol details the method used to assess the stomach toxicity of **Celangulin V** derivatives against *Mythimna separata* larvae.[3]

- **Test Substance Preparation:** Test compounds, including **Celangulin V** (positive control) and its derivatives, are dissolved in acetone to a concentration of 10 mg/mL. Acetone alone is used as a negative control.
- **Leaf Disc Treatment:** Wheat leaf discs of a known area (0.5 cm x 0.5 cm) are treated with 1 µL of the test solutions.

- **Insect Feeding:** Third-instar larvae of *Mythimna separata* are fed the treated leaf discs for 2 hours. Each treatment is replicated three times.
- **Data Collection:** After the 2-hour feeding period, the number of "knocked down" larvae is recorded. Symptoms of knockdown include narcotization, a very soft and immobilized body, and a complete lack of response.
- **Efficacy Calculation:** Mortality or knockdown percentage is calculated for each treatment group.

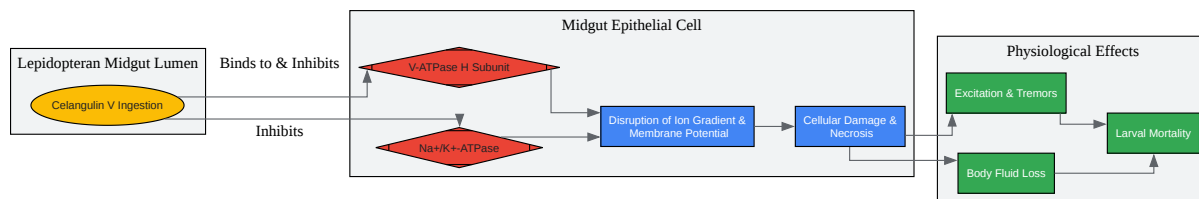
Midgut Transmembrane Potential Measurement in Lepidopteran Larvae

This protocol outlines the intracellular microelectrode recording technique used to measure the effects of **Celangulin V** on the midgut membrane potentials of *Mythimna separata* larvae.^[1]

- **Insect Preparation:** Sixth-instar larvae of *Mythimna separata* are used.
- **Test Substance Administration:** Larvae are force-fed with 25 µg of **Celangulin V** dissolved in 1 µL of dimethyl sulfoxide (DMSO). Control larvae are fed with DMSO only.
- **Midgut Dissection and Mounting:** The midgut is dissected from the larva and mounted in a perfusion chamber.
- **Microelectrode Placement:** Glass microelectrodes filled with a suitable electrolyte are used to impale the midgut epithelial cells to measure the apical membrane potential (V_{am}) and basolateral membrane potential (V_{bm}).
- **Data Recording:** Membrane potentials are recorded over time to observe the effects of the ingested test substance.

Mandatory Visualizations

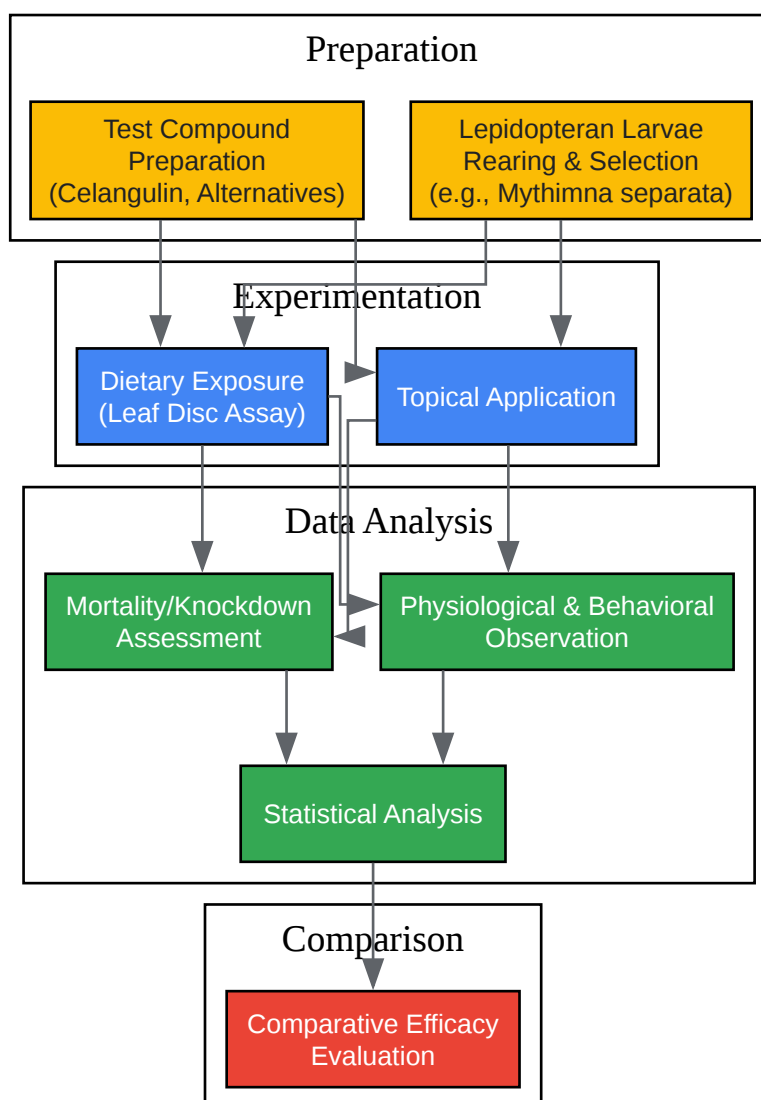
Signaling Pathway of Celangulin V in Lepidopteran Larvae



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Caption: Mode of action of **Celangulin V** in Lepidopteran larvae.

Experimental Workflow for Efficacy Evaluation



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Caption: General workflow for insecticide efficacy testing.

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